

Dienestrol-d2 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dienestrol-d2

Cat. No.: B12380176

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A Technical Guide to Dienestrol-d2

This document provides a comprehensive overview of the chemical properties of **Dienestrol-d2**, a deuterated form of Dienestrol. It is intended for researchers, scientists, and professionals in the field of drug development and related scientific disciplines.

Core Compound Data

Dienestrol-d2, a synthetic nonsteroidal estrogen, is the deuterium-labeled analog of Dienestrol. The incorporation of deuterium isotopes can be valuable in metabolic and pharmacokinetic studies.

Table 1: Chemical and Physical Properties of **Dienestrol-d2**

| Property | Value | Source(s) |
|----------------------------|--|-----------------|
| CAS Number | 1346606-45-8 | [1][2][3][4][5] |
| Molecular Formula | C ₁₈ H ₁₆ D ₂ O ₂ | [2][3][5] |
| Molecular Weight | 268.35 g/mol | [2][5] |
| Synonyms | 3,4-Bis(4-hydroxyphenyl)-2,4-hexadiene-d ₂ , β-Dienestrol-d ₂ , 4,4'-[(1Z,2Z)-1,2-Diethylidene-1,2-ethanediyl]bisphenol-d ₂ | [2][3] |
| Unlabeled CAS Number | 84-17-3 | [5][6] |
| Unlabeled Molecular Weight | 266.33 g/mol | [7][8] |

Experimental Protocols & Methodologies

Detailed experimental protocols for the synthesis, purification, and analysis of **Dienestrol-d₂** are critical for its application in research. The following represents a generalized workflow for the utilization of a deuterated standard in a quantitative analysis, such as mass spectrometry.

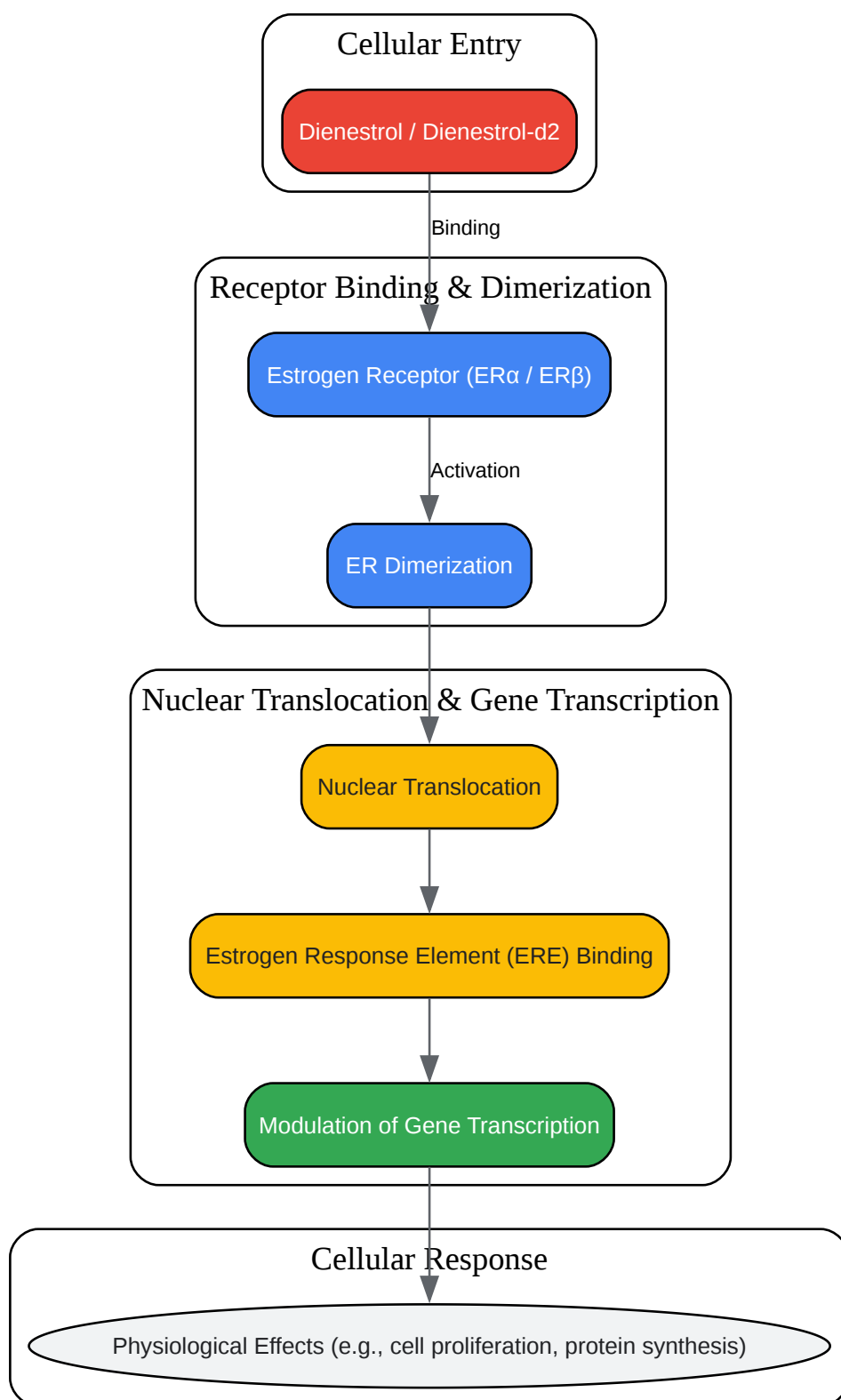


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Figure 1: A generalized experimental workflow for the use of **Dienestrol-d₂** as an internal standard in a quantitative bioanalytical method.

Signaling Pathways

Dienestrol, as a synthetic estrogen, primarily exerts its biological effects through interaction with estrogen receptors (ERs), which are ligand-activated transcription factors. The activation of these receptors initiates a cascade of molecular events that influence gene expression.



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Figure 2: A simplified diagram of the estrogen receptor signaling pathway initiated by Dienestrol.

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References

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